

Essential Safety and Operational Guide for Handling Ethyl 2-chloropropionate

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Compound of Interest

Compound Name: *Ethyl 2-chloropropionate*

Cat. No.: *B056282*

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This document provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-chloropropionate**. It offers step-by-step guidance for safe operational procedures and disposal.

Hazard Identification and Classification

Ethyl 2-chloropropionate is a flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] Inhalation or skin contact may lead to toxic effects.^[2] It is crucial to handle this chemical with care in a well-ventilated area and away from ignition sources.^{[2][3]}

Quantitative Data Summary

Property	Value	Source
CAS Number	535-13-7	[1] [3] [4]
Molecular Formula	C5H9ClO2	[1] [2]
Molecular Weight	136.58 g/mol	[1] [2]
Appearance	Clear, colorless liquid	[2]
Odor	Pungent	[2]
Boiling Point	146-149 °C	
Density	1.072 g/mL at 25 °C	
Flash Point	38 °C (100.4 °F)	
UN Number	2935	[1] [5]
NFPA Flammability Rating	3 (Serious)	[6]
NFPA Reactivity Rating	1 (Slight)	[6]

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment is mandatory when handling **Ethyl 2-chloropropionate**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#) A face shield is also recommended.[\[1\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[4\]](#)[\[6\]](#) Regularly inspect gloves before use and use a proper glove removal technique to avoid skin contact.[\[1\]](#)
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if ventilation is inadequate or for spill response.
- General Hygiene: Wash hands thoroughly after handling.[\[4\]](#) Do not eat, smoke, or drink in areas where the chemical is handled.[\[6\]](#) Contaminated work clothes should be laundered separately.[\[6\]](#)

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Ensure that an eyewash station and emergency shower are readily accessible.[4][6]
- Eliminate all ignition sources, including open flames, sparks, and hot surfaces.[4][6][7]
- Use non-sparking tools and explosion-proof equipment.[4][6]
- Ground and bond all containers and receiving equipment during transfer to prevent static discharge.[4][6]

2. Handling and Storage:

- Store in a cool, dry, and well-ventilated area in tightly closed containers.[3][6]
- Avoid contact with skin, eyes, and clothing.[1][4]
- Avoid inhaling vapor or mist.[1][3]
- Incompatible materials to avoid include acids, bases, and reducing agents.[4]

3. Spill Response:

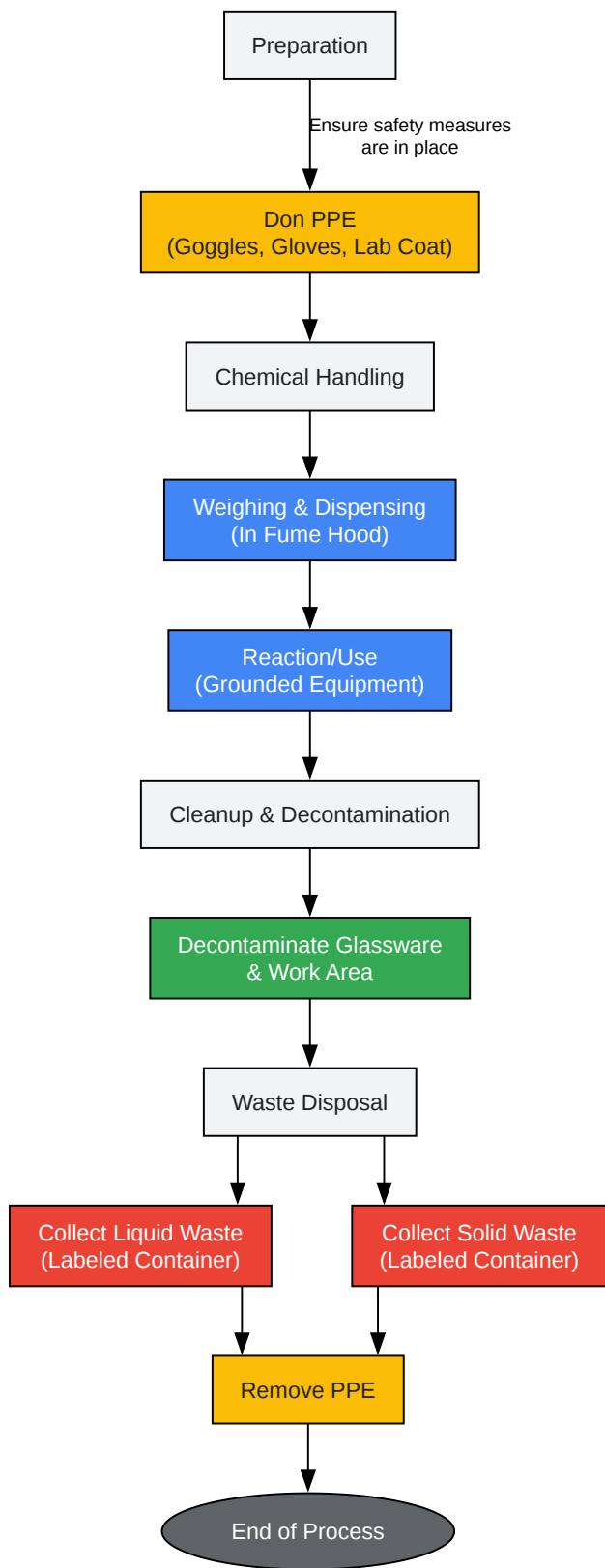
- Small Spills:
 - Evacuate non-essential personnel from the area.[6]
 - Remove all ignition sources.[4][6]
 - Absorb the spill with an inert, non-combustible material such as sand, dry lime, or soda ash.[6][7]
 - Collect the absorbed material using clean, non-sparking tools and place it into a suitable, labeled container for disposal.[5][7]

- Ventilate the area and wash the spill site after cleanup is complete.[6]
- Large Spills:
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[5]
 - Consider an initial downwind evacuation for at least 300 meters (1000 feet).[5]
 - Prevent the spill from entering waterways, sewers, or confined areas.[5][7]
 - Use a vapor-suppressing foam to reduce vapors.[5][7]

Disposal Plan

- Dispose of **Ethyl 2-chloropropionate** and contaminated materials as hazardous waste.[6]
- All waste must be placed in sealed, properly labeled containers.
- It may be necessary to use a licensed disposal company for chemical incineration with an afterburner and scrubber.[1]
- Do not dispose of the chemical into drains or the environment.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling of Ethyl 2-chloropropionate

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Caption: Workflow for the safe handling and disposal of **Ethyl 2-chloropropionate**.

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